

# Essential Safety and Logistical Information for Handling Xanthine-13C15N2

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## Compound of Interest

Compound Name: Xanthine-13C15N2

Cat. No.: B12404059

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Xanthine-13C15N2**, a stable isotope-labeled compound. The following procedures are designed to ensure the safety of laboratory personnel and maintain the integrity of the product.

Core Safety Principles: **Xanthine-13C15N2** is a stable isotope-labeled compound and is not radioactive.[1][2][3] Therefore, it does not pose a radiation risk.[1][2][3] The primary safety concerns are related to the chemical properties of xanthine and its derivatives. Standard laboratory chemical handling precautions should be followed.

## Personal Protective Equipment (PPE)

When handling **Xanthine-13C15N2** in its neat (solid) form or in solution, the following personal protective equipment should be worn:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to protect from potential splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. It is good practice to wear two pairs of gloves, especially when handling concentrated solutions.[4] Gloves should be changed regularly or immediately if contaminated, torn, or punctured.[4]
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of splashing, a disposable gown made of a low-permeability fabric should be worn over the lab coat.[4]

- Respiratory Protection: For routine handling of small quantities in a well-ventilated area or a chemical fume hood, respiratory protection is typically not required. If there is a risk of generating aerosols or dust, a NIOSH-approved respirator may be necessary.

## Operational Plan

### 1. Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- The product is shipped at room temperature.[\[5\]](#)[\[6\]](#)
- For long-term storage, **Xanthine-13C15N2** should be kept at +4°C in a tightly sealed container to prevent degradation.[\[5\]](#)[\[6\]](#)
- Store in a dark location if the compound is known to be photosensitive.[\[1\]](#)

### 2. Handling and Preparation of Solutions:

- All handling of the solid compound, including weighing, should be performed in a chemical fume hood to minimize inhalation exposure.
- Use appropriate tools (e.g., spatulas, weigh boats) for transferring the solid.
- When preparing solutions, add the solvent to the pre-weighed **Xanthine-13C15N2** slowly to avoid splashing.
- Ensure the work area is clean before and after handling the compound to prevent cross-contamination.

## Disposal Plan

Proper disposal of **Xanthine-13C15N2** and associated waste is critical to ensure environmental safety and regulatory compliance.

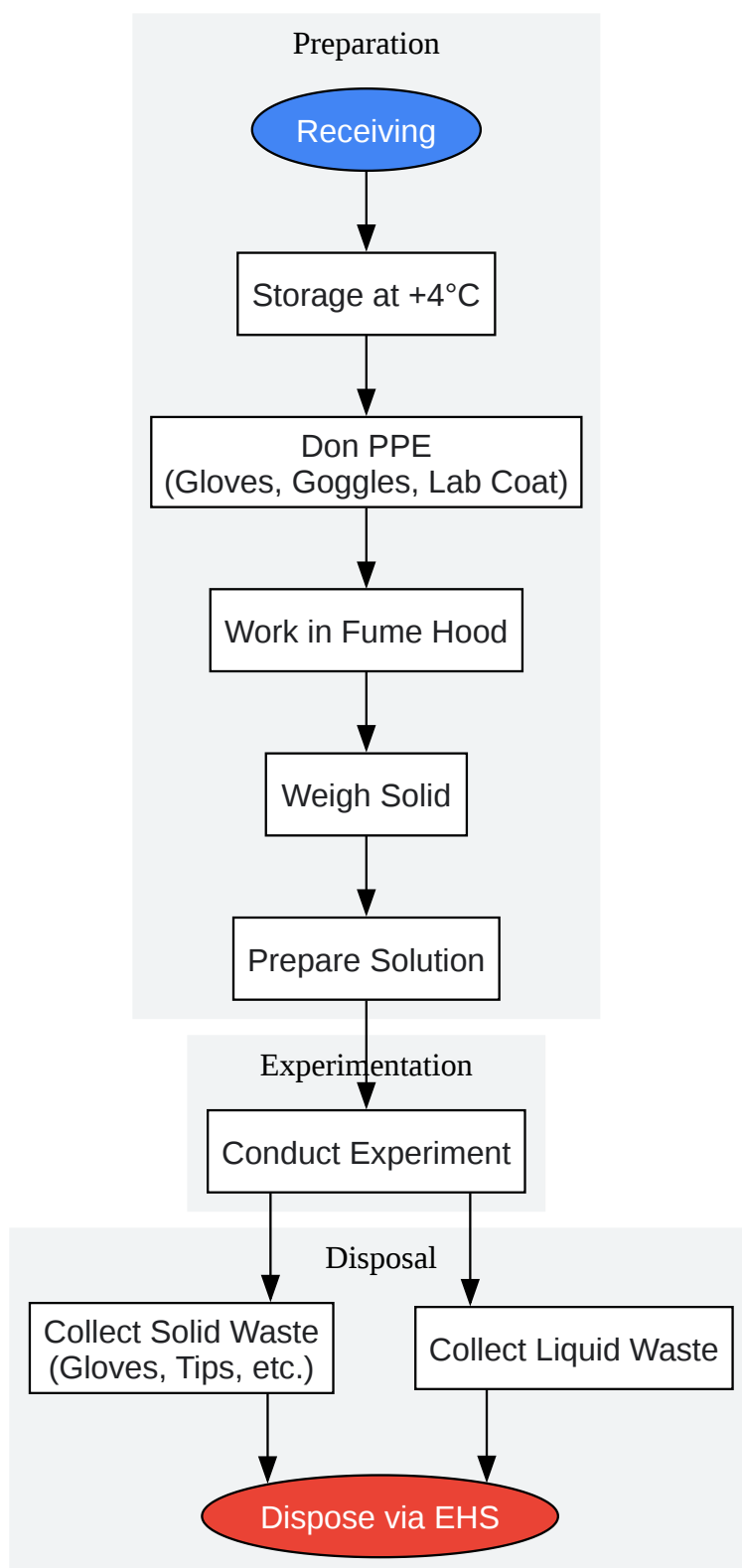
- Solid Waste:

- Collect all solid waste, including contaminated consumables like weigh boats, pipette tips, and gloves, in a designated hazardous waste container.[\[7\]](#)
- The container must be clearly labeled with "Hazardous Waste" and the chemical name "**Xanthine-13C15N2**".
- Do not mix with other waste streams unless approved by your institution's Environmental Health and Safety (EHS) department.[\[7\]](#)
- Liquid Waste:
  - Collect all solutions containing **Xanthine-13C15N2** in a designated, leak-proof hazardous waste container.[\[7\]](#)
  - The container should be clearly labeled with the contents, including the concentration of **Xanthine-13C15N2** and the solvent(s) used.
  - Segregate aqueous waste from organic solvent waste.[\[7\]](#)
- Empty Containers:
  - Empty containers should be triple-rinsed with a suitable solvent.
  - The rinsate should be collected as hazardous liquid waste.
  - After triple-rinsing, the container can typically be disposed of as non-hazardous waste, but all labels must be defaced or removed.[\[7\]](#) Consult your institution's guidelines for specific procedures.[\[7\]](#)
- Spill Response:
  - In case of a spill, immediately alert personnel in the area and your supervisor.
  - If it is safe to do so, contain the spill using absorbent materials.[\[7\]](#)
  - Ensure the area is well-ventilated.[\[7\]](#)
  - Follow your institution's specific spill cleanup procedures and notify the EHS department.

## Data Presentation

Parameter	Value	Reference
Chemical Name	Xanthine-13C15N2	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	1262670-81-4	<a href="#">[5]</a> <a href="#">[6]</a>
Product Type	Stable Isotope Labelled	<a href="#">[5]</a> <a href="#">[6]</a>
Storage Temperature	+4°C	<a href="#">[5]</a> <a href="#">[6]</a>
Shipping Temperature	Room Temperature	<a href="#">[5]</a> <a href="#">[6]</a>
Product Format	Neat	<a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **Xanthine-13C15N2**.

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